

4-Chloro-2-ethyl-6-methylaniline CAS number and molecular structure

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Compound of Interest

Compound Name: 4-Chloro-2-ethyl-6-methylaniline

CAS No.: 70598-48-0

Cat. No.: B3024886

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An In-Depth Technical Guide to 4-Chloro-2-ethyl-6-methylaniline

Abstract

This technical guide provides a comprehensive overview of **4-Chloro-2-ethyl-6-methylaniline**, a substituted aniline derivative of significant interest in organic synthesis and drug discovery. This document, intended for researchers, scientists, and drug development professionals, will delve into the compound's chemical identity, molecular structure, synthesis protocols, and key applications. Emphasis is placed on the underlying chemical principles and experimental considerations to ensure scientific integrity and reproducibility.

Chemical Identity and Physicochemical Properties

4-Chloro-2-ethyl-6-methylaniline is a chlorinated aromatic amine. Its unique substitution pattern on the aniline ring makes it a valuable building block in the synthesis of more complex molecules.

The definitive Chemical Abstracts Service (CAS) number for **4-Chloro-2-ethyl-6-methylaniline** is 70598-48-0[1][2][3]. It is crucial to use this identifier in all scientific and regulatory documentation to avoid ambiguity. The hydrochloride salt of this compound has a different CAS number: 83200-30-0[4][5].

1.1. Molecular Structure

The molecular structure of **4-Chloro-2-ethyl-6-methylaniline** consists of an aniline core substituted with a chlorine atom at the 4-position, an ethyl group at the 2-position, and a methyl group at the 6-position.

Caption: Molecular structure of **4-Chloro-2-ethyl-6-methylaniline**.

1.2. Physicochemical Data

A summary of the key physicochemical properties of **4-Chloro-2-ethyl-6-methylaniline** is presented in the table below. These properties are essential for designing experimental procedures, including reaction conditions and purification methods.

Property	Value	Source
CAS Number	70598-48-0	[1][2][3]
Molecular Formula	C ₉ H ₁₂ ClN	[1][2]
Molecular Weight	169.65 g/mol	[1][2]
IUPAC Name	4-chloro-2-ethyl-6-methylaniline	[1][2]
SMILES	<chem>CCC1=C(C(=CC(=C1)Cl)C)N</chem>	[2]
InChIKey	WEGUQBDLWKTMOD-UHFFFAOYSA-N	[2]

Synthesis and Mechanistic Considerations

The synthesis of **4-Chloro-2-ethyl-6-methylaniline** typically involves the chlorination of a corresponding 2-ethyl-6-methylaniline precursor. The choice of chlorinating agent and reaction conditions is critical to achieve regioselectivity and high yield.

2.1. General Synthetic Approach: Electrophilic Aromatic Substitution

A common method for the preparation of 4-chloro-2,6-dialkylanilines involves the reaction of the ammonium salt of the corresponding 2,6-dialkylaniline with a chlorinating agent^[6]. This process is an example of electrophilic aromatic substitution, where the aniline derivative is the nucleophile.

Key Mechanistic Insights:

- The amino group of the aniline is a strong activating group, directing electrophiles to the ortho and para positions.
- To achieve selective chlorination at the para position (C4), the ortho positions (C2 and C6) are sterically hindered by the ethyl and methyl groups.
- The reaction is often carried out in an inert solvent to control the reaction rate and temperature.

2.2. Exemplary Synthesis Protocol

The following protocol is a generalized procedure based on established methods for the chlorination of substituted anilines^{[6][7]}.

Materials:

- 2-Ethyl-6-methylaniline
- Anhydrous Hydrogen Chloride (gas)
- Chlorine (gas)
- Inert Solvent (e.g., Carbon Tetrachloride or Toluene)
- Sodium Hydroxide solution

Step-by-Step Procedure:

- Dissolve 2-ethyl-6-methylaniline in an inert solvent within a reaction vessel equipped with a gas inlet and a stirrer.

- Saturate the solution with anhydrous hydrogen chloride gas at room temperature to form the 2-ethyl-6-methylaniline hydrochloride salt.
- Cool the reaction mixture to a controlled temperature (e.g., 10-15°C).
- Introduce chlorine gas into the suspension while maintaining the temperature.
- Monitor the reaction progress using a suitable analytical technique (e.g., TLC or GC).
- Upon completion, purge the excess chlorine and hydrogen chloride with an inert gas.
- Neutralize the reaction mixture with a sodium hydroxide solution to liberate the free amine.
- Extract the product with an organic solvent, wash with brine, and dry over an anhydrous salt (e.g., Na₂SO₄).
- Remove the solvent under reduced pressure.
- Purify the crude product by distillation or chromatography to obtain pure **4-Chloro-2-ethyl-6-methylaniline**.



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Caption: Generalized workflow for the synthesis of **4-Chloro-2-ethyl-6-methylaniline**.

Applications in Research and Drug Development

Substituted anilines, including **4-Chloro-2-ethyl-6-methylaniline**, are pivotal intermediates in the synthesis of pharmaceuticals and agrochemicals[6][8]. The presence of the chlorine atom can significantly influence the biological activity and pharmacokinetic properties of a molecule[9].

Potential Areas of Application:

- Tyrosine Kinase Inhibitors: Chloro-substituted anilines are common fragments in the design of tyrosine kinase inhibitors used in cancer therapy[10].
- Agrochemicals: This compound can serve as a precursor for the synthesis of herbicides and pesticides[6][8].
- Material Science: Derivatives of substituted anilines are used as curing agents for resins and as building blocks for sterically demanding ligands in catalysis[11].

Safety, Handling, and Storage

4-Chloro-2-ethyl-6-methylaniline and its hydrochloride salt are hazardous chemicals and must be handled with appropriate safety precautions.

Hazard Summary:

- Harmful if swallowed, in contact with skin, or if inhaled[12].
- Causes skin and serious eye irritation[12].
- May cause respiratory irritation[12].

Recommended Handling Procedures:

- Work in a well-ventilated area, preferably in a chemical fume hood[13].
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat[14].
- Avoid contact with skin, eyes, and clothing[13].
- Wash hands thoroughly after handling[13].

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area[13].

- Keep away from incompatible materials.

Conclusion

4-Chloro-2-ethyl-6-methylaniline is a valuable chemical intermediate with a well-defined synthesis and significant potential in various fields, particularly in the development of new pharmaceuticals and agrochemicals. A thorough understanding of its chemical properties, synthesis, and safe handling is paramount for its effective and responsible use in research and development.

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